

# 5-Methyl-2-heptanone: A Technical Guide to Safety, Handling, and Toxicity

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## Compound of Interest

Compound Name: 5-Methyl-2-heptanone

Cat. No.: B097569

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## Introduction

**5-Methyl-2-heptanone** (CAS No. 18217-12-4) is a branched-chain aliphatic ketone.<sup>[1][2]</sup> Its structural isomers and related ketones are utilized in various industrial applications, including as solvents and flavoring agents.<sup>[3]</sup> A thorough understanding of its safety profile, handling requirements, and toxicological properties is essential for its safe use in research and development settings.

This technical guide provides an in-depth overview of the available safety, handling, and toxicity information for **5-Methyl-2-heptanone**. Due to the limited specific toxicological data for this compound, a read-across approach has been employed, utilizing data from the structurally similar compound 2-Heptanone (CAS No. 110-43-0) to infer potential hazards. This approach is a scientifically accepted method for data gap filling in toxicology.<sup>[4][5]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Methyl-2-heptanone** is presented in Table 1. This information is critical for understanding its behavior under various experimental and storage conditions.

Property	Value	Reference(s)
CAS Number	18217-12-4	[1][6]
Molecular Formula	C8H16O	[1][6]
Molecular Weight	128.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid (est.)	[3]
Boiling Point	167.5 °C @ 760 mmHg (est.)	[3]
Flash Point	44.6 °C (112.0 °F) (est.)	[3]
Vapor Pressure	1.695 mmHg @ 25 °C (est.)	[3]
Water Solubility	1371 mg/L @ 25 °C (est.)	[3]
logP (o/w)	2.350 (est.)	[3]

## Hazard Identification and GHS Classification

**5-Methyl-2-heptanone** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in Table 2.

Hazard Class	GHS Classification	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Source: PubChem CID 28965[1]

GHS Pictograms:

- Flame: Indicates a flammable hazard.
- Exclamation Mark: Indicates skin and eye irritation, and respiratory tract irritation.

Signal Word: Warning

## Toxicological Information

Direct and comprehensive toxicological data for **5-Methyl-2-heptanone** are not readily available in the public domain.[2] Therefore, a read-across approach from the structurally related ketone, 2-Heptanone, is used to provide an estimate of its toxicological profile.

### Acute Toxicity (Read-Across from 2-Heptanone)

Route	Species	Value	Reference(s)
Oral LD50	Rat	1670 mg/kg	[3][7]
Oral LD50	Mouse	730 mg/kg	[7]
Dermal LD50	Rabbit	10220 mg/kg	[7]
Inhalation LC10	Rat	4000 ppm (4 hours)	[3]

Note: The oral LD50 values suggest moderate acute toxicity if ingested. The dermal LD50 indicates low acute toxicity via skin contact. The inhalation data for 2-Heptanone suggests that high concentrations may be harmful.

## Skin and Eye Irritation

**5-Methyl-2-heptanone** is classified as a skin and eye irritant.[1] This is consistent with the properties of many aliphatic ketones. Direct contact can cause redness, dryness, and irritation to the skin and serious irritation to the eyes.[4]

## Respiratory Tract Irritation

The substance is classified as a respiratory tract irritant.[1] Inhalation of vapors may cause coughing, sore throat, dizziness, and headache.[4]

## Genotoxicity and Carcinogenicity (Read-Across from 2-Heptanone)

No specific genotoxicity or carcinogenicity data were found for **5-Methyl-2-heptanone**. However, studies on 2-Heptanone indicate that it is not mutagenic in the Ames test and not clastogenic in an in vitro chromosome aberration assay.[8] Based on this read-across data, **5-Methyl-2-heptanone** is not expected to be genotoxic. There is no data to suggest that **5-Methyl-2-heptanone** is carcinogenic.

## Toxicokinetics and Metabolism

Specific toxicokinetic data for **5-Methyl-2-heptanone** is not available. However, the metabolism of aliphatic ketones, in general, is well-understood. They are typically metabolized through oxidation via cytochrome P450 enzymes. The resulting metabolites can then enter intermediary metabolism.[9][10] For example, methyl isobutyl ketone is metabolized to 4-hydroxy-4-methyl-2-pentanone and 4-methyl-2-pentanol.[11] It is plausible that **5-Methyl-2-heptanone** follows a similar metabolic pathway.

## Handling and Safety Precautions

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Use explosion-proof equipment due to the flammable nature of the substance.
- Ensure that eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge.

## Storage

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep containers tightly closed.
- Store separately from strong oxidizing agents, strong bases, and strong reducing agents.<sup>[4]</sup>

## Spills and Disposal

- In case of a spill, remove all ignition sources.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

## Experimental Protocols (Representative)

Detailed experimental protocols for the toxicity testing of **5-Methyl-2-heptanone** are not publicly available. The following are descriptions of standard, representative methodologies for key toxicological endpoints.

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test

This test, based on models like EpiDerm™, assesses the potential of a substance to cause skin irritation.

- **Tissue Culture:** Reconstructed human epidermal tissues are cultured to form a multi-layered, differentiated epidermis.
- **Chemical Exposure:** The test substance is applied topically to the surface of the tissue culture for a defined period (e.g., 60 minutes).
- **Post-Exposure Incubation:** The substance is removed, and the tissues are incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Tissue viability is determined using a colorimetric assay, such as the MTT assay. A reduction in tissue viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[\[10\]](#)[\[12\]](#)

## In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test

This test, using models like EpiOcular™, evaluates the potential for a substance to cause serious eye damage or irritation.

- **Tissue Culture:** Reconstructed human cornea-like epithelial tissues are used.
- **Chemical Exposure:** The test substance is applied to the surface of the tissue for a specified duration (e.g., 30 minutes for liquids).
- **Post-Exposure Incubation:** The substance is rinsed off, and the tissues undergo a post-exposure incubation period.
- **Viability Assessment:** The viability of the corneal cells is measured, typically using the MTT assay. A significant decrease in viability suggests an irritant potential.[\[5\]](#)[\[13\]](#)

## Bacterial Reverse Mutation Test (Ames Test) for Genotoxicity

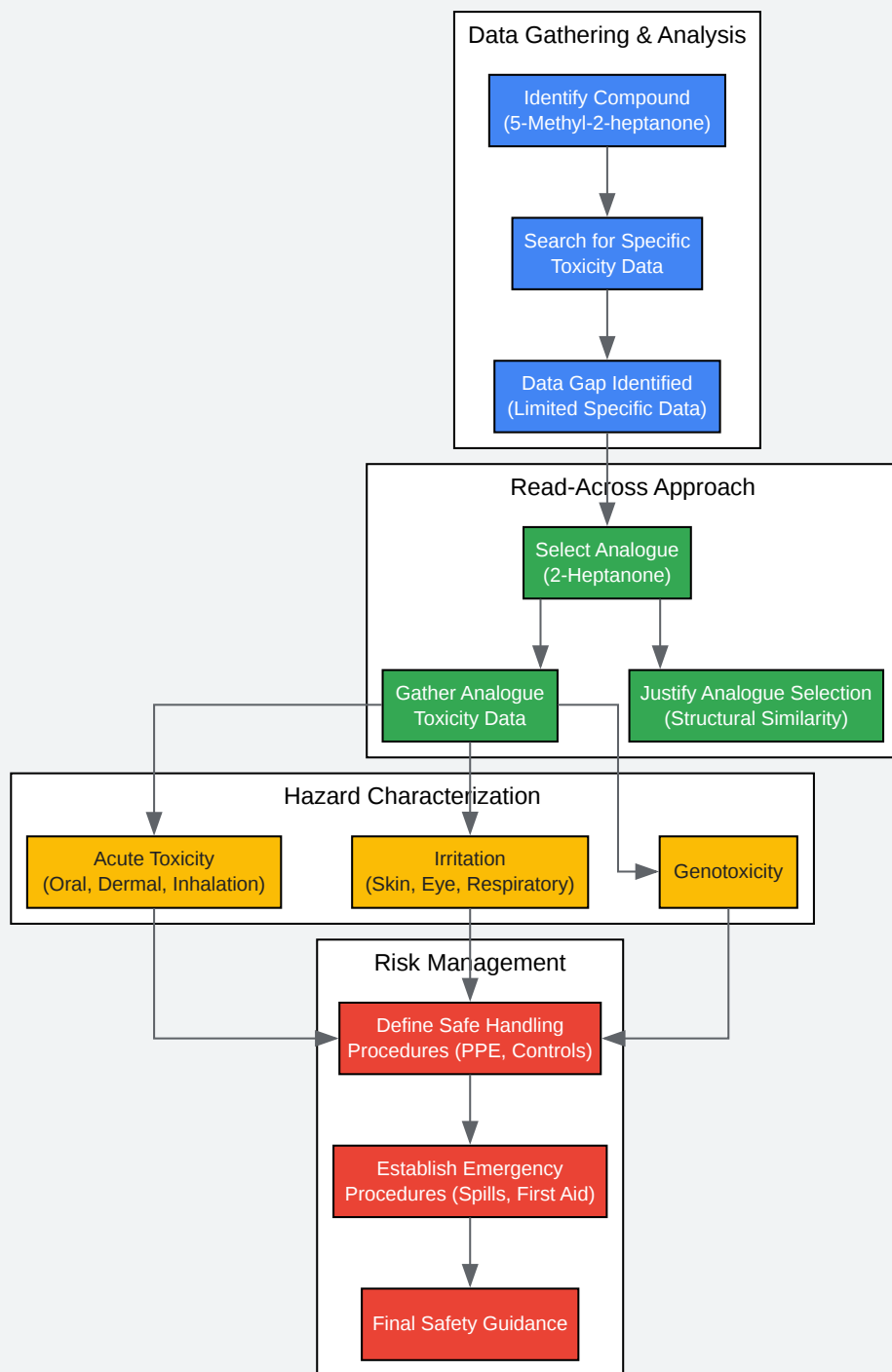
This assay is used to detect the mutagenic potential of a chemical.

- **Bacterial Strains:** Histidine-dependent strains of *Salmonella typhimurium* are used.
- **Exposure:** The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix).
- **Mutation Detection:** The bacteria are plated on a minimal agar medium lacking histidine. If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow and form colonies.
- **Analysis:** The number of revertant colonies is counted and compared to the control plates. A significant increase in the number of colonies indicates a mutagenic potential.<sup>[14][15]</sup>

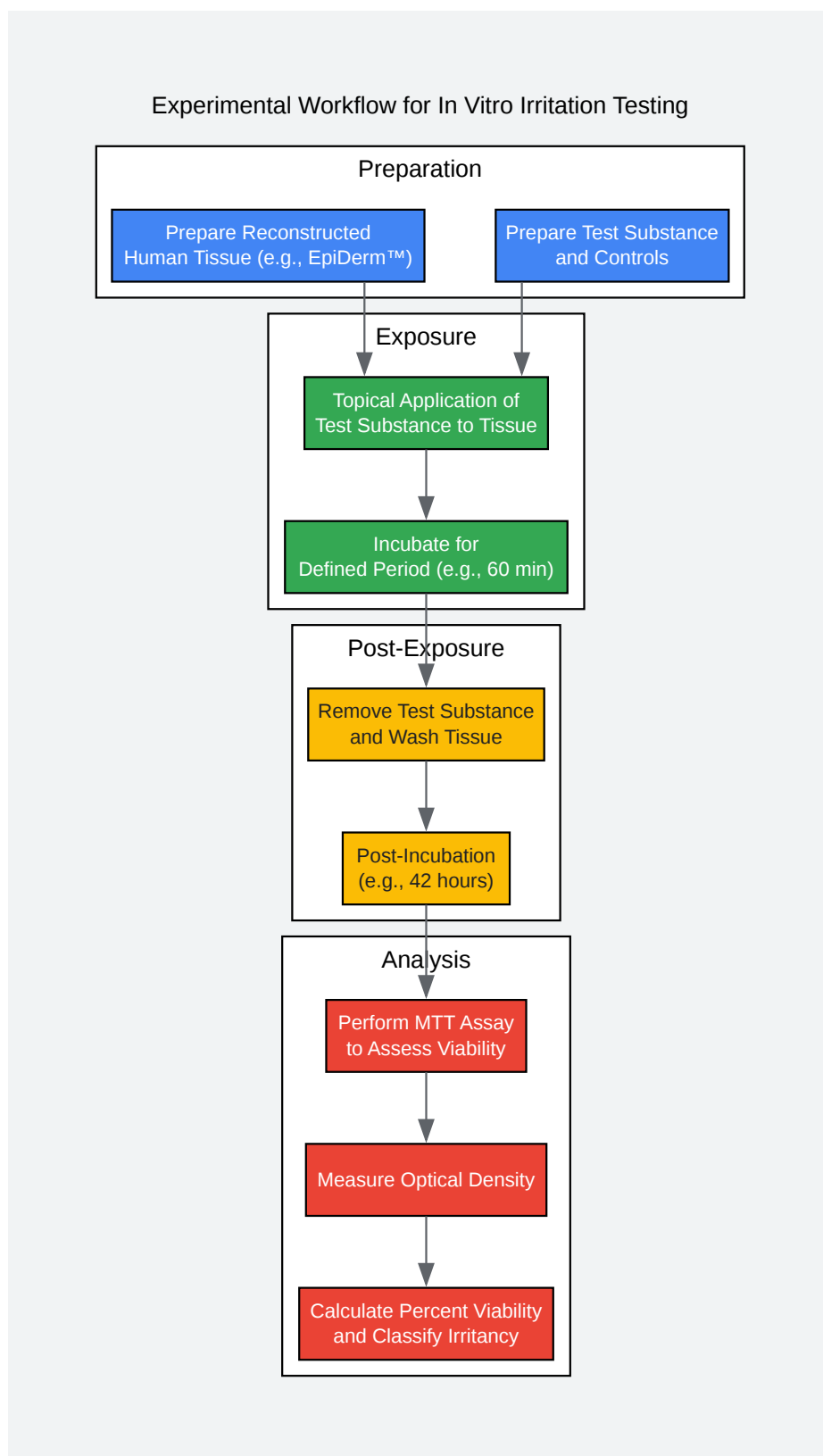
## Logical Relationships and Workflows

The following diagrams illustrate the logical flow of a safety assessment for a chemical with limited data and a typical experimental workflow for in vitro irritation testing.

## Logical Flow for Safety Assessment of 5-Methyl-2-heptanone

[Click to download full resolution via product page](#)Caption: Logical workflow for the safety assessment of **5-Methyl-2-heptanone**.





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Caption: General workflow for in vitro skin or eye irritation testing.

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